

Forsythoside I: A Technical Guide to its Chemical Structure and Biological Signaling

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Abstract

Forsythoside I is a caffeoyl phenylethanoid glycoside isolated from the fruits of Forsythia suspensa (Thunb.) Vahl. This document provides a comprehensive technical overview of its chemical structure, supported by spectroscopic data. Detailed experimental protocols for its isolation and characterization are outlined. Furthermore, this guide elucidates the key signaling pathways modulated by **Forsythoside I**, particularly its role in the inhibition of the TXNIP/NLRP3 inflammasome pathway, highlighting its potential as a therapeutic agent.

Chemical Structure and Properties

Forsythoside I is a complex glycoside characterized by a central glucose moiety linked to a rhamnose unit and a phenylethanoid aglycone. A caffeoyl group is attached to the glucose sugar.

Table 1: Chemical and Physical Properties of Forsythoside I



Property	Value	Reference
Molecular Formula	C29H36O15	[1]
Molecular Weight	624.59 g/mol	[1]
CAS Number	1177581-50-8	[1]
Class	Caffeoyl Phenylethanoid Glycoside (CPG)	[2]
Botanical Source	Forsythia suspensa (Thunb.) Vahl	[1]
Appearance	Amorphous powder	
Solubility	Soluble in methanol and DMSO	_

Spectroscopic Data

The structure of **Forsythoside I** has been elucidated using various spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

Table 2: ¹H and ¹³C NMR Spectroscopic Data for Forsythoside I (in CD₃OD)



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4"	81.8	3.60 (m)
5"	75.1	3.48 (m)
6"	69.9	3.80 (m), 3.55 (m)
Rhamnose		
1'''	102.9	4.63 (d, 1.5)
2""	72.3	3.75 (m)
3'''	72.1	3.65 (m)
4'''	73.9	3.33 (m)
5'''	70.8	3.58 (m)
6''' (CH₃)	18.0	1.10 (d, 6.2)

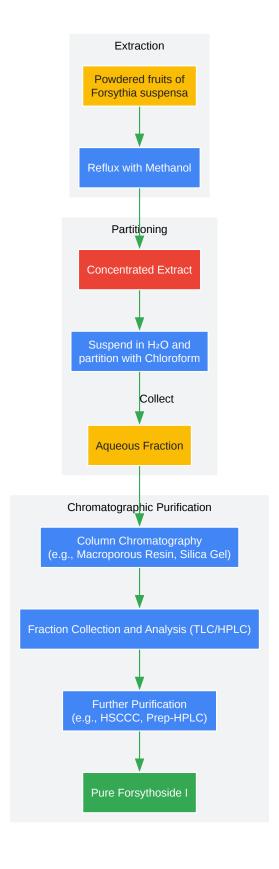
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Experimental Protocols Isolation of Forsythoside I from Forsythia suspensa

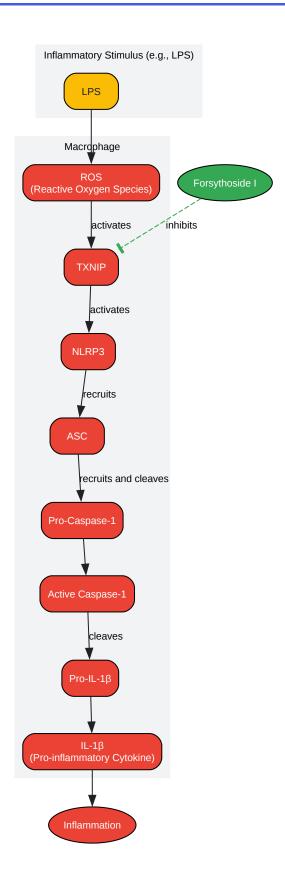
The following protocol outlines a general method for the isolation and purification of **Forsythoside I**.

Workflow for **Forsythoside I** Isolation

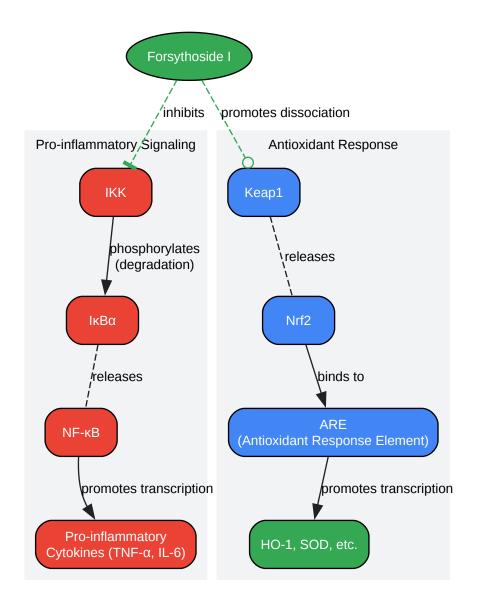












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